

# An In-depth Technical Guide to 2-Methyl-5-nitrobenzenesulfonyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-Methyl-5-nitrobenzenesulfonyl chloride

**Cat. No.:** B137877

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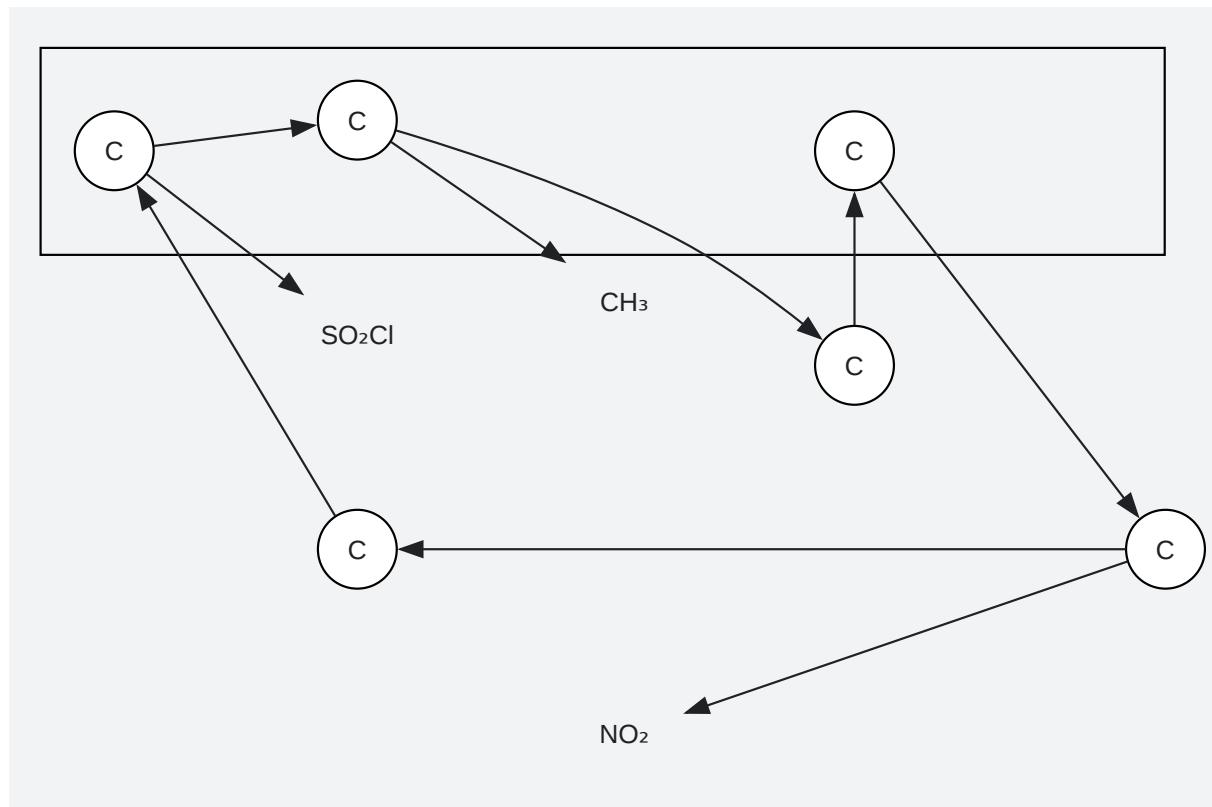
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2-Methyl-5-nitrobenzenesulfonyl chloride**, a key intermediate in organic synthesis and pharmaceutical development. It details the compound's molecular structure, physicochemical properties, synthesis protocols, and safety information, presented in a format tailored for scientific and research applications.

## Molecular Structure and Chemical Identity

**2-Methyl-5-nitrobenzenesulfonyl chloride** is an organic compound featuring a benzene ring substituted with a methyl group, a nitro group, and a sulfonyl chloride group. Its empirical formula is C<sub>7</sub>H<sub>6</sub>ClNO<sub>4</sub>S.[1][2][3] The precise arrangement of these functional groups on the benzene ring is critical to its reactivity and utility as a chemical intermediate.

Below is a two-dimensional representation of the molecular structure, generated using the DOT language.



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Caption: 2D chemical structure of **2-Methyl-5-nitrobenzenesulfonyl chloride**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	<a href="#">121-02-8</a> <sup>[1][2][3]</sup>
EC Number	<a href="#">204-444-8</a> <sup>[1][2][4]</sup>
PubChem CID	<a href="#">8457</a> <sup>[3]</sup>
MDL Number	<a href="#">MFCD00051695</a> <sup>[3]</sup>
InChI Key	<a href="#">WPGVQDHXOUAJBW-UHFFFAOYSA-N</a>

| SMILES String | Cc1ccc(cc1S(Cl)(=O)=O)--INVALID-LINK--=O |

## Physicochemical Properties

The physical and chemical properties of **2-Methyl-5-nitrobenzenesulfonyl chloride** are summarized below. These characteristics are essential for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Properties

Property	Value
<b>Molecular Formula</b>	<b>C<sub>7</sub>H<sub>6</sub>CINO<sub>4</sub>S</b> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	235.64 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Solid
Melting Point	41-45 °C
Boiling Point	135-137 °C at 0.7 mmHg <a href="#">[1]</a>
Density	~1.528 g/cm <sup>3</sup> <a href="#">[2]</a> <a href="#">[4]</a>
Solubility	Soluble in Toluene <a href="#">[1]</a> <a href="#">[3]</a>

| Flash Point | &gt;110 °C (&gt;230 °F) |

## Synthesis Protocol

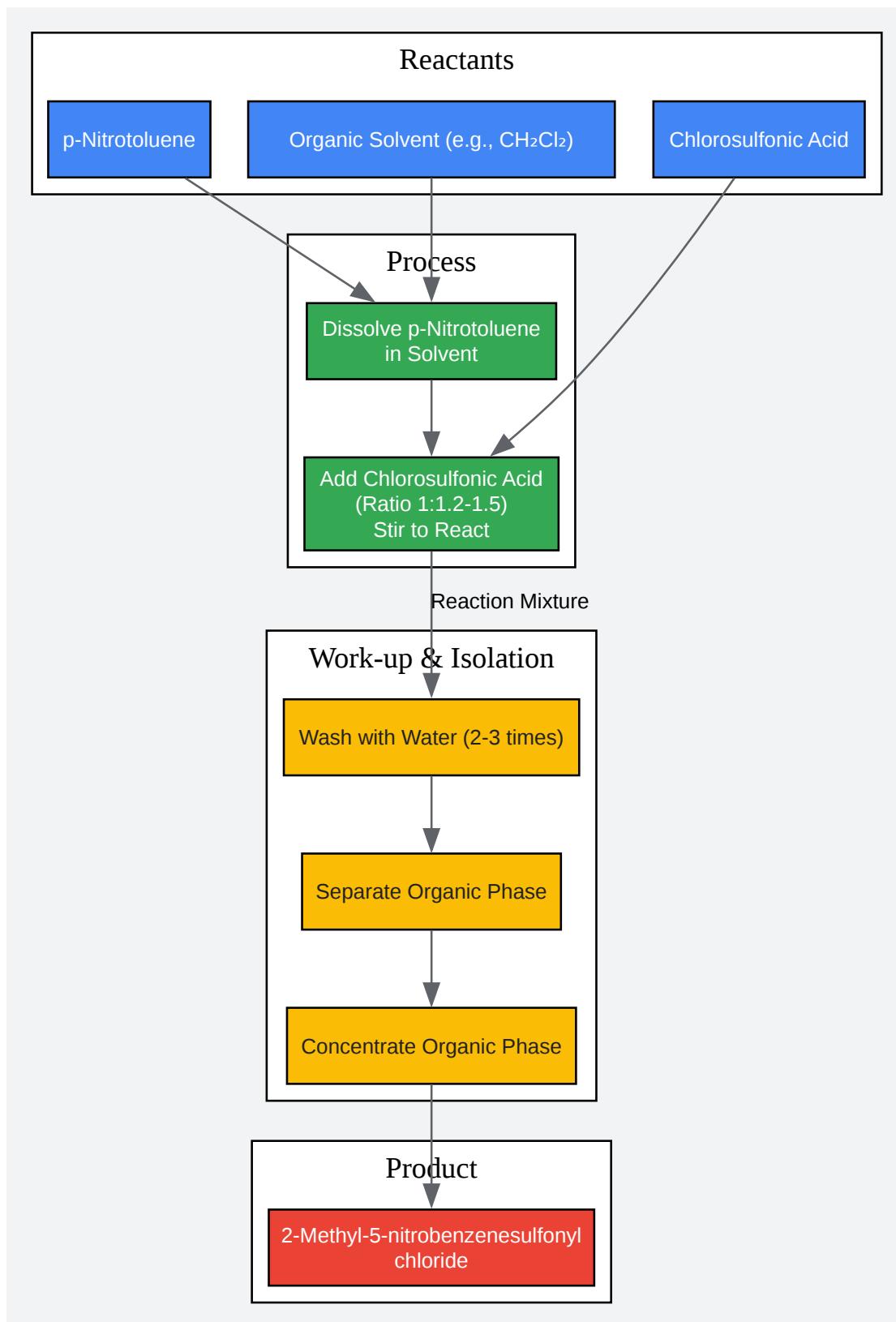
**2-Methyl-5-nitrobenzenesulfonyl chloride** is synthesized via the sulfonation of p-nitrotoluene. The following protocol is based on established chemical manufacturing methods.[\[5\]](#)

### Experimental Protocol: Sulfonation of p-Nitrotoluene

- Reaction Setup: In a suitable reaction vessel, dissolve p-nitrotoluene in an organic solvent such as dichloromethane, chlorobenzene, or chloroform.[\[5\]](#)
- Addition of Reagent: While stirring, add chlorosulfonic acid to the solution. The weight ratio of p-nitrotoluene to chlorosulfonic acid should be maintained between 1:1.2 and 1:1.5.[\[5\]](#)

- Reaction: Continue stirring the mixture to allow the sulfonation reaction to proceed to completion.[\[5\]](#)
- Work-up:
  - Quench the reaction by adding water, with a volume of 0.3-0.4 times that of the organic solvent used.[\[5\]](#)
  - Perform 2-3 water washes, separating the organic phase after each wash.[\[5\]](#)
- Isolation: Concentrate the resulting organic phase to isolate the final product, **2-Methyl-5-nitrobenzenesulfonyl chloride**.[\[5\]](#)

The workflow for this synthesis is illustrated in the diagram below.



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Caption: Workflow for the synthesis of **2-Methyl-5-nitrobenzenesulfonyl chloride**.

# Applications in Drug Development

**2-Methyl-5-nitrobenzenesulfonyl chloride** serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. Notably, it is used in the preparation of inhibitors for phosphodiesterase 7 (PDE7) and various kinase enzymes.[\[1\]](#)[\[4\]](#) Its reactive sulfonyl chloride group allows for the facile introduction of the 2-methyl-5-nitrophenylsulfonyl moiety into target molecules, a common step in building complex molecular scaffolds for drug candidates.

## Safety and Handling

This compound is classified as corrosive and can cause severe skin burns and eye damage.[\[4\]](#) Appropriate personal protective equipment (PPE), including eye shields, face shields, and gloves, must be worn during handling.[\[3\]](#)

Table 3: GHS Hazard Information

Category	Information
Pictogram	GHS05 (Corrosion) <a href="#">[3]</a>
Signal Word	Danger <a href="#">[3]</a>
Hazard Statement	H314: Causes severe skin burns and eye damage <a href="#">[4]</a>
Precautionary Statements	P260, P280, P303+P361+P353, P305+P351+P338, P310 <a href="#">[4]</a>

| Storage Class | 8A - Combustible corrosive hazardous materials |

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## References

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